

Introduction: The Quinoline Scaffold and the Utility of a Reactive Intermediate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(Chloromethyl)-4-methylquinoline

CAS No.: 91348-86-6

Cat. No.: B1610146

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The quinoline ring system is a privileged scaffold in medicinal chemistry, forming the core of numerous pharmaceuticals with a wide range of biological activities, including antimalarial, antibacterial, and anticancer properties. The functionalization of this scaffold is crucial for modulating therapeutic efficacy. **2-(Chloromethyl)-4-methylquinoline** serves as a potent electrophilic intermediate. The presence of a highly reactive chloromethyl group at the 2-position provides a synthetic handle for introducing the 4-methylquinoline moiety into more complex molecular architectures via nucleophilic substitution reactions. This makes it an invaluable, albeit not widely cataloged, precursor for the synthesis of novel therapeutic agents and functional materials.

Physicochemical and Structural Properties

While direct, verified physical constants for **2-(Chloromethyl)-4-methylquinoline** are not readily available in public databases, we can deduce its core properties based on its structure and comparison with related compounds like 2-chloro-4-methylquinoline.

Chemical Identity

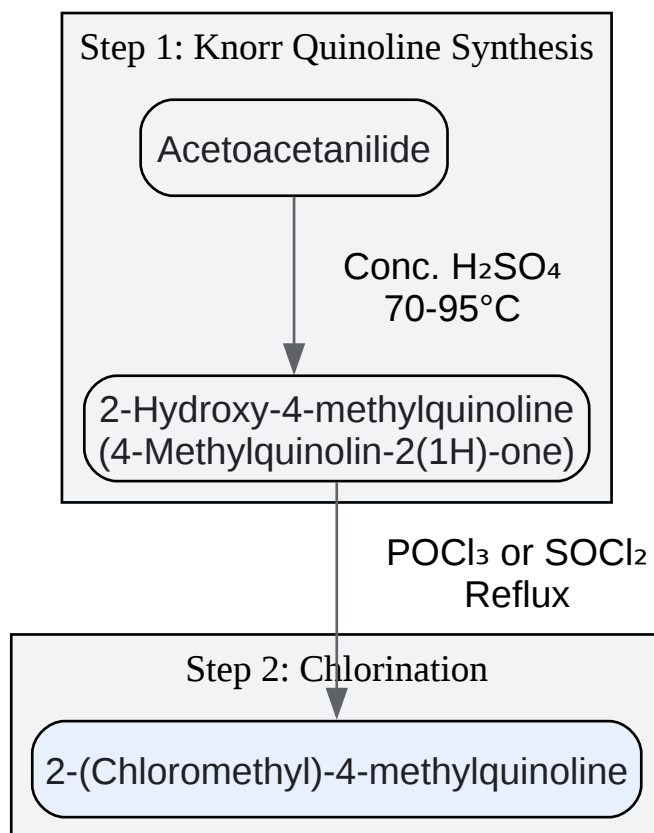
Property	Value	Source
IUPAC Name	2-(Chloromethyl)-4-methylquinoline	-
Molecular Formula	C ₁₁ H ₁₀ ClN	-
Molecular Weight	191.66 g/mol	-
Canonical SMILES	<chem>CC1=CC=NC2=C1C=CC=C2C(Cl)</chem>	-
InChI Key	InChIKey=FGMADBGVNGUTSD-UHFFFAOYSA-N	-
CAS Number	Not assigned or not widely reported.	-
Appearance	Predicted: Off-white to pale yellow solid.	Inferred
Solubility	Predicted: Soluble in chlorinated solvents (CH ₂ Cl ₂ , CHCl ₃), ethers (THF), and esters (EtOAc); sparingly soluble in water.	Inferred

Note: Researchers should exercise caution and not confuse this compound with its widely available isomer, 2-(Chloromethyl)-4-methylquinazoline (CAS No. 109113-72-6), which possesses significantly different physical and chemical properties.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Proposed Synthesis Pathway and Experimental Protocol

The synthesis of **2-(Chloromethyl)-4-methylquinoline** can be logically achieved via a two-step process starting from the readily available acetoacetanilide. This pathway involves the classic Knorr quinoline synthesis to form the quinolin-2-one core, followed by a chlorination reaction.

Synthetic Workflow Diagram



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Sources

- 1. chemscene.com [chemscene.com]
- 2. 2-(Chloromethyl)-4-methylquinazoline | 109113-72-6 [sigmaaldrich.com]
- 3. 2-chloromethyl-4-methyl-quinazoline, CAS No. 109113-72-6 - iChemical [ichemical.com]
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